

# Corilagin solubility issues DMSO methanol acetone

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## Compound Focus: Corilagin (Standard)

CAS No.: 23094-69-1

Cat. No.: S586421

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## Solubility Data and Properties

The table below summarizes the fundamental solubility data and physical properties of corilagin for your experimental planning.

Property	Details and Values
Molecular Weight	634.45 g/mol [1]
CAS Number	23094-69-1 [2] [1]
Appearance	Off-White to White solid [2] [1]
Solubility in DMSO	100 mg/mL (157.62 mM) [1]
Solubility in Water	~1 mg/mL [2]
Recommended Storage	Inert atmosphere, 2-8°C (powder) [2]; Prepared DMSO stock solutions should be stored at -80°C (6 months) or -20°C (1 month) [1].

## Stock Solution Preparation Guide

For in vitro experiments, preparing a high-concentration stock solution in DMSO is the most common and reliable method.

- **Recommended Solvent: DMSO** is highly recommended for preparing stock solutions due to its ability to dissolve corilagin at high concentrations [1].
- **Concentration:** A typical stock concentration is **100 mg/mL** [1].
- **Protocol:**
  - Bring the corilagin powder and DMSO to room temperature.
  - Weigh the required mass of corilagin powder.
  - Add the appropriate volume of pure, anhydrous DMSO to achieve the 100 mg/mL concentration.
  - **Use ultrasonication** to aid in dissolving the powder completely and obtain a clear solution [1].

## Experimental Use and Troubleshooting

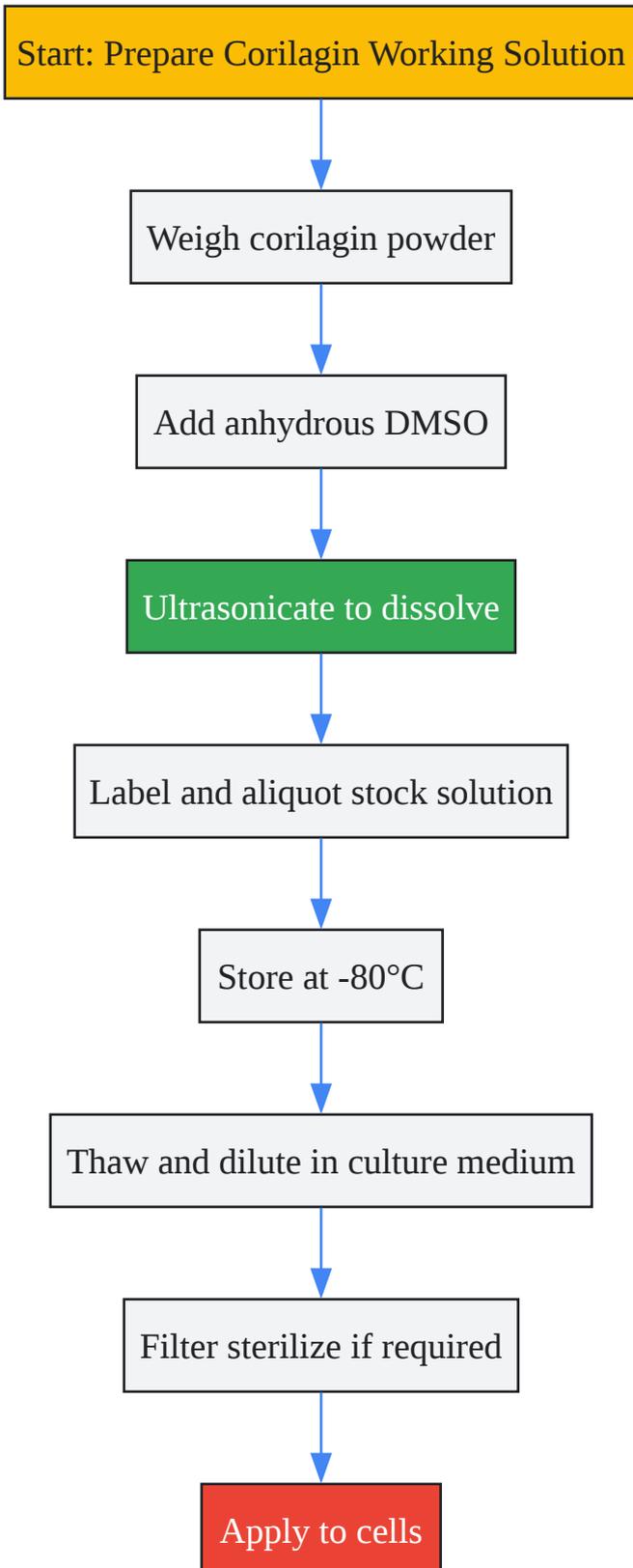
- **Working Solutions:** For cell culture assays, the DMSO stock solution must be diluted into aqueous buffers or culture medium. The final DMSO concentration should be kept as low as possible (e.g., below 0.1-0.5%) to avoid cytotoxicity.
- **Solvent Systems for In Vivo Studies:** If you need to administer corilagin in animal studies with minimal DMSO, one published protocol suggests using a solvent system containing **10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline**. This can achieve a concentration of at least 2.5 mg/mL [1].
- **Limited Solubility in Other Solvents:** While one patent mentions using acetone in the **purification process** of corilagin [3], the commercial chemical data does not list methanol or acetone as good solvents for the final purified compound. For dissolving the pure compound for assays, DMSO is your best choice.

## Key Handling and Safety Notes

- **Stability:** Corilagin is described as **hygroscopic**, meaning it absorbs moisture from the air. Always store the powder in a desiccated environment and use dry glassware [2].
- **Safety:** The compound may cause **skin and serious eye irritation**. Wear appropriate personal protective equipment (PPE) including gloves and safety glasses when handling [2].

## Experimental Workflow

To visualize the preparation process, here is a workflow for preparing a corilagin working solution for cell culture:



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## References

1. Corilagin | Anti-tumor Agent [medchemexpress.com]
2. CORILAGIN | 23094-69-1 [amp.chemicalbook.com]
3. Method for extracting and purifying corilagin [patents.google.com]

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